

What is the chemical composition of Texapon for laboratory use?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Texapon*

Cat. No.: *B1173392*

[Get Quote](#)

A Technical Guide to Texapon for Laboratory Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical composition, properties, and laboratory applications of **Texapon**, a widely used anionic surfactant. The information presented herein is intended to support researchers and professionals in various scientific and developmental fields.

Core Chemical Composition

Texapon is the trade name for Sodium Lauryl Ether Sulfate (SLES), an anionic surfactant extensively used in the chemical and pharmaceutical industries for its excellent detergency, emulsification, foaming, and wetting properties. The most common laboratory-grade variant is **Texapon** N 70, a high-concentration form.

The primary active ingredient in **Texapon** is Sodium Lauryl Ether Sulfate. Its chemical structure consists of a C12-C14 alkyl chain, a backbone of ethylene oxide, and a terminal sulfate group. The general chemical formula is $\text{CH}_3(\text{CH}_2)_{10}\text{CH}_2(\text{OCH}_2\text{CH}_2)_n\text{OSO}_3\text{Na}$. For **Texapon** N 70, the average number of ethylene oxide units (n) is 2.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Texapon N 70**.

Property	Value	Reference
Chemical Name	Sodium Lauryl Ether Sulfate (SLES)	
INCI Name	Sodium Laureth Sulfate	
CAS Number	68585-34-2 / 9004-82-4	
Molecular Formula	$\text{CH}_3(\text{CH}_2)_{10}\text{CH}_2(\text{OCH}_2\text{CH}_2)_2\text{O SO}_3\text{Na}$	
Appearance	White to yellowish paste	[1]
Active Matter	68-73%	
pH (10% solution)	7.0 - 9.0	
Unsulfated Alcohol	Max. 2.5%	
Sodium Sulfate	Max. 1.5%	
Solubility	Readily soluble in water	[2]

Experimental Protocols

Preparation of a Standard Texapon (SLES) Solution

For many laboratory applications, the preparation of a standardized SLES solution is a critical first step. The following protocol outlines the preparation of a 0.004 M SLES solution.

Materials:

- **Texapon** (SLES) of known purity
- Distilled or deionized water
- Volumetric flask (1000 mL)
- Analytical balance

- Beaker
- Glass stirring rod

Procedure:

- Calculate the required mass of SLES:
 - The molecular weight of SLES (with $n=2$) is approximately 376.5 g/mol .
 - For a 0.004 M solution in 1 L, the required mass of pure SLES is $0.004 \text{ mol/L} \times 376.5 \text{ g/mol} \times 1 \text{ L} = 1.506 \text{ g}$.
 - Adjust the mass based on the purity of the **Texapon** being used. For example, for a 70% active solution, the required mass would be $1.506 \text{ g} / 0.70 = 2.151 \text{ g}$.
- Weighing: Accurately weigh the calculated amount of **Texapon** in a beaker.
- Dissolution: Add a small amount of distilled water to the beaker and stir with a glass rod until the **Texapon** is fully dissolved. Gentle warming may be required to facilitate dissolution.[1]
- Transfer: Carefully transfer the dissolved SLES solution into a 1000 mL volumetric flask.
- Rinsing: Rinse the beaker several times with small portions of distilled water and transfer the rinsings to the volumetric flask to ensure all the SLES is transferred.
- Dilution: Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.

Determination of Active Matter by Potentiometric Titration

The concentration of the active anionic surfactant in a **Texapon** solution can be accurately determined by potentiometric titration, in accordance with ASTM D4251.[3][4][5][6][7][8]

Materials and Reagents:

- Potentiometric titrator with a nitrate ion-selective electrode.
- Standardized 0.004 M Hyamine 1622 (benzethonium chloride) solution (titrant).
- **Texapon** (SLES) solution of unknown concentration.
- 150 mL beakers.
- Magnetic stirrer and stir bars.

Procedure:

- **Sample Preparation:** Accurately weigh a sample of the **Texapon** solution into a 150 mL beaker. Add enough distilled water to bring the total volume to approximately 50 mL, ensuring the electrode tips are covered.[\[4\]](#)[\[8\]](#)
- **Titration Setup:** Place the beaker on the magnetic stirrer and immerse the nitrate ion-selective electrode and the reference electrode into the solution.
- **Titration:** Begin the titration by adding the standardized Hyamine 1622 solution at a constant rate (e.g., 0.5 mL/min) while stirring.[\[8\]](#) As the endpoint is approached, the rate of addition should be reduced.
- **Endpoint Detection:** The endpoint of the titration is the point of maximum inflection on the titration curve (potential vs. volume of titrant).
- **Calculation:** The active matter content is calculated based on the volume of Hyamine 1622 solution consumed at the endpoint.

Visualizations

Workflow for Preparing a Standard Texapon Solution

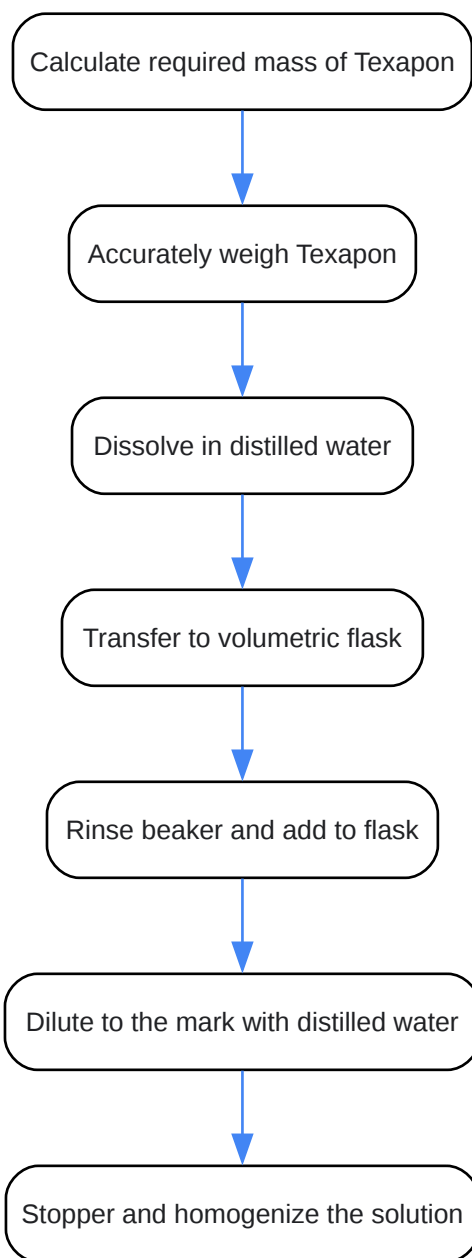


Figure 1: Workflow for Standard Solution Preparation

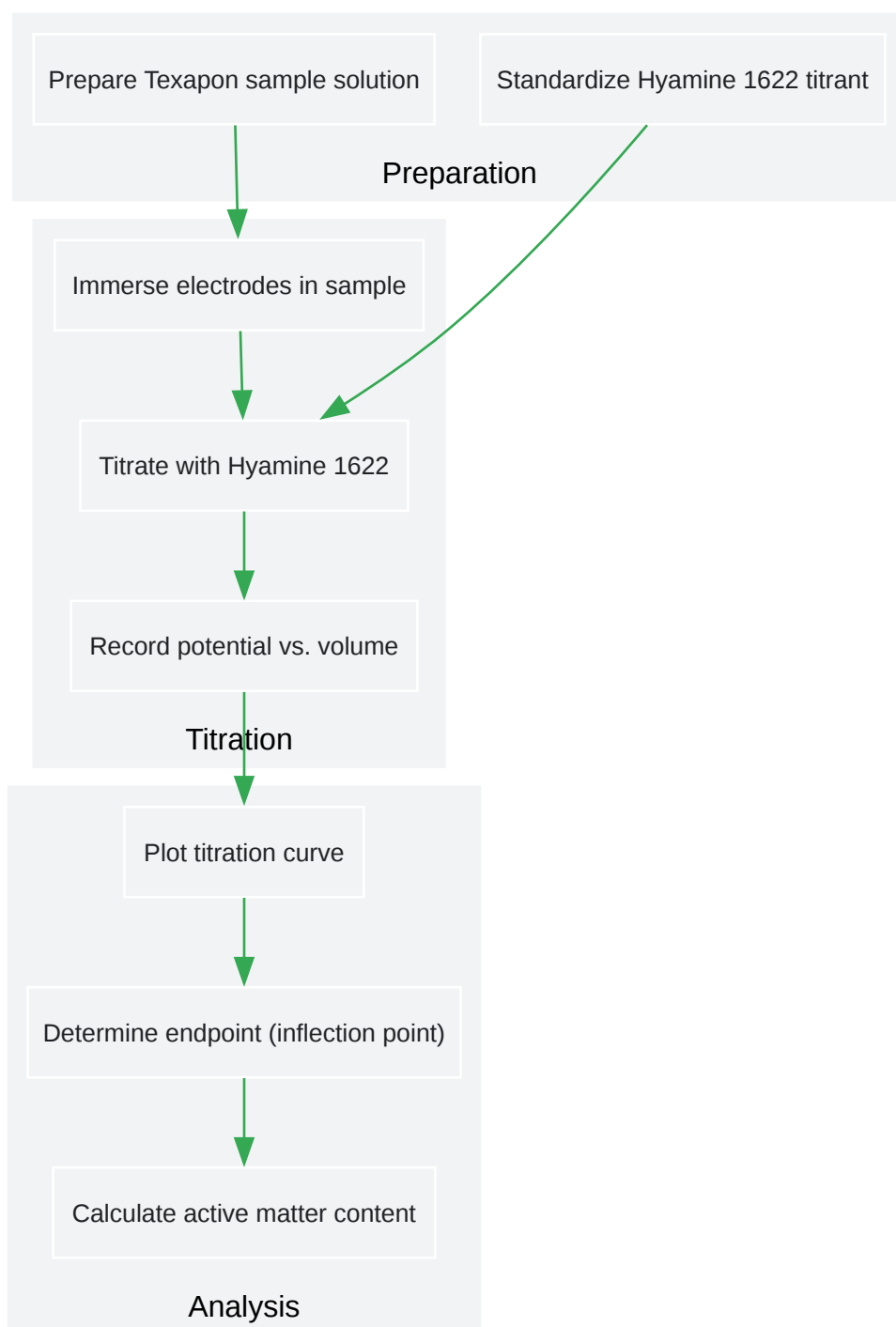


Figure 2: Logical Steps in Potentiometric Titration

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abpsoil.com [abpsoil.com]
- 2. TEXAPON N 70 - Ataman Kimya [atamanchemicals.com]
- 3. store.astm.org [store.astm.org]
- 4. file.yzimgs.com [file.yzimgs.com]
- 5. standards.globalspec.com [standards.globalspec.com]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. standards.iteh.ai [standards.iteh.ai]
- 8. en.psgraw.com [en.psgraw.com]
- To cite this document: BenchChem. [What is the chemical composition of Texapon for laboratory use?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173392#what-is-the-chemical-composition-of-texapon-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com